

# A Technical Guide to m-Nitrobenzoyl Azide: Chemical Properties and Stability

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## Compound of Interest

Compound Name: *m*-Nitrobenzoyl azide

Cat. No.: B3051654

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## Introduction

**m-Nitrobenzoyl azide** is an organic compound that belongs to the class of acyl azides. Characterized by the presence of both a nitro group and an azide group attached to a benzoyl scaffold, this molecule is a high-energy, reactive intermediate primarily utilized in organic synthesis. Its utility stems from the azide's ability to undergo various transformations, most notably the Curtius rearrangement to form isocyanates, and its participation in cycloaddition reactions. However, the same functional groups that make it synthetically valuable also render it potentially hazardous. This guide provides an in-depth overview of the chemical properties, stability, and handling protocols for **m-nitrobenzoyl azide**, tailored for professionals in research and drug development.

## Core Chemical Properties

**m-Nitrobenzoyl azide** is a white solid that is slightly soluble in water.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>4</sub> O <sub>3</sub>	[3][4][5]
Molecular Weight	192.13 g/mol	[2][4][5]
CAS Number	3532-31-8	[4][6]
Appearance	White precipitate/solid	[1]
Melting Point	68 °C (Crude)	[1]
Boiling Point	Not available (Decomposes)	[2][5]
Solubility	Slightly soluble in water; recrystallized from benzene/ligroin	[1][2]

## Stability and Reactivity

Organic azides are energetic compounds known for their potential to decompose explosively when subjected to heat, light, friction, or shock.[7][8] The stability of **m-nitrobenzoyl azide** is influenced by the presence of two "explosophores": the azide group and the nitro group.[7]

Stability Assessment Rules:

Two general guidelines can be used to assess the stability of organic azides:

- Carbon-to-Nitrogen Ratio (C/N): For **m-nitrobenzoyl azide** (C<sub>7</sub>H<sub>4</sub>N<sub>4</sub>O<sub>3</sub>), the C/N ratio is 7 carbons to 4 nitrogens (1.75). Azides with a C/N ratio between 1 and 3 can typically be synthesized and isolated in small quantities but should be stored at low temperatures, protected from light, and handled with extreme care.[7][9]
- Rule of Six: This rule suggests there should be at least six carbon atoms for each energetic functional group.[7][9] With 7 carbons and two energetic groups (azide and nitro), **m-nitrobenzoyl azide** does not meet this criterion, indicating a higher potential for instability.

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- To cite this document: BenchChem. [A Technical Guide to m-Nitrobenzoyl Azide: Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051654#m-nitrobenzoyl-azide-chemical-properties-and-stability]

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